

Validating Experimental Findings of (2S)-Ompt: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: (2S)-Ompt

Cat. No.: B12368771

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **(2S)-Ompt**'s performance against other lysophosphatidic acid (LPA) receptor agonists, supported by experimental data and detailed methodologies. **(2S)-Ompt** is a potent and selective agonist for the LPA3 receptor, a G protein-coupled receptor implicated in various physiological and pathological processes. This guide aims to facilitate the validation of experimental findings obtained with this compound.

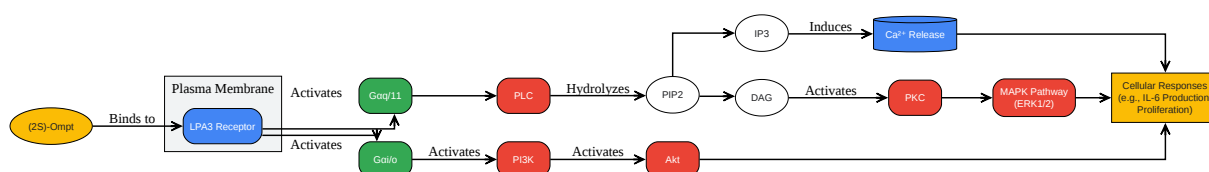
Comparative Performance of LPA Receptor Agonists

The following table summarizes the half-maximal effective concentrations (EC50) of **(2S)-Ompt** and other LPA receptor agonists in various functional assays. Lower EC50 values indicate higher potency.

Agonist	Target Receptor(s)	Assay	Cell Line	EC50 (nM)	Reference
(2S)-Ompt	LPA3	Calcium Mobilization	Sf9 (LPA3-transfected)	~5-20 fold more active than (2R)-Ompt	[Source Text]
(2S)-Ompt	LPA3	ERK1/2 Phosphorylation	OVCAR3	Potent activation	[Source Text]
(2S)-Ompt	LPA3	IL-6 Production	OVCAR3	Potent induction	[Source Text]
1-oleoyl-LPA	LPA1, LPA2, LPA3	TGF α shedding	-	LPA1: 7.9, LPA2: 1.3, LPA3: 0.8	[1]
MZN-010	LPA3, LPA4, LPA5	TGF α shedding	-	LPA3: comparable to 1-oleoyl LPA	[1]
MZN-021	LPA5	TGF α shedding	-	1.2	[1]
Dbibb	LPA2	Calcium Mobilization	Human LPA2-HEK293	0.005	[2]
Radioprotectin-1	LPA2	Calcium Mobilization	Human LPA2-HEK293	0.005	[2]
GRI-977143	LPA2 (weak LPA3 antagonist)	Calcium Mobilization	Human LPA2-HEK293	3300	
Oleoylthiophosphate	LPA2	Calcium Mobilization	RH7777	244	

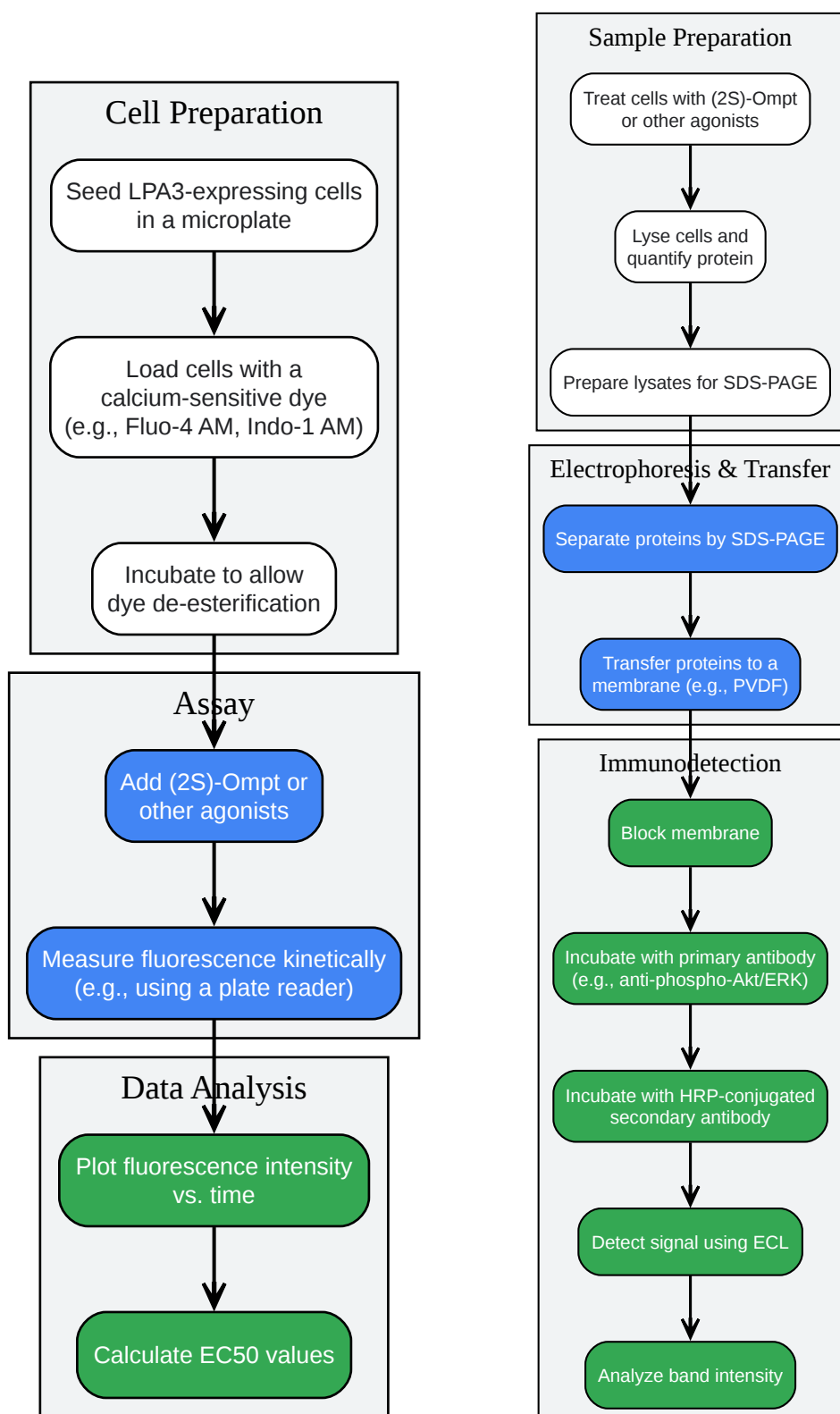
Signaling Pathways and Experimental Workflows

Activation of the LPA3 receptor by **(2S)-OmpT** initiates a cascade of intracellular signaling events. The diagrams below illustrate the primary signaling pathway and the general workflows for key experimental procedures used to characterize its activity.



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Caption: LPA3 receptor signaling pathway activated by **(2S)-OmpT**.



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References

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